

Decylene Glycol: A Comprehensive Technical Guide for Formulation Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Decylene glycol*

Cat. No.: *B3431020*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decylene glycol, also known as 1,2-decanediol, is a versatile diol that has garnered significant interest in the pharmaceutical and cosmetic industries. Its multifunctional nature as a solvent, humectant, antimicrobial agent, and penetration enhancer makes it a valuable excipient in a wide range of topical and dermatological formulations. This technical guide provides an in-depth overview of the physicochemical properties of **decylene glycol**, offering crucial data and experimental insights for formulation research and development.

Physicochemical Properties

The physical and chemical characteristics of **decylene glycol** are fundamental to its functionality in various formulations. A summary of these properties is presented below.

Chemical Structure and General Properties

Decylene glycol is a 1,2-alkanediol with a 10-carbon chain. Its amphiphilic nature, stemming from the presence of a hydrophilic diol head and a lipophilic alkyl chain, is key to its diverse applications.

Table 1: General and Chemical Properties of **Decylene Glycol**

Property	Value	Reference(s)
Chemical Name	Decane-1,2-diol	[1]
INCI Name	Decylene Glycol	[1]
CAS Number	1119-86-4	[1]
Molecular Formula	C ₁₀ H ₂₂ O ₂	[2]
Molecular Weight	174.28 g/mol	[2]
Appearance	White crystalline powder/waxy solid	[3][4]

Thermal and Physical Properties

The thermal and physical properties of **decylene glycol** influence its processing during formulation manufacturing and its sensory characteristics in the final product.

Table 2: Thermal and Physical Properties of **Decylene Glycol**

Property	Value	Reference(s)
Melting Point	42-52 °C	[5]
Boiling Point	255.0 - 256.0 °C at 760 mmHg	[2]
Density	0.95 – 0.99 g/cm ³ at 20°C	[6]
Viscosity	20 – 40 mPa.s at 25°C	[6]
Flash Point	>120 °C	[6]
Vapor Pressure	0.000124 mmHg at 25 °C	[7]

Solubility Profile

The solubility of **decylene glycol** is a critical parameter for its incorporation into different formulation bases. It is generally insoluble in water but soluble in organic solvents like alcohols, glycols, and some cosmetic esters.[3][8]

Table 3: Solubility of **Decylene Glycol**

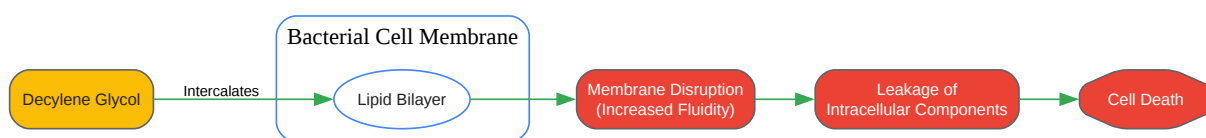
Solvent	Solubility	Reference(s)
Water	Insoluble	[8]
Ethanol	Soluble	[3]
Glycols	Soluble	[3][8]
Cosmetic Esters	Soluble in some	[3]

Functional Properties in Formulations

Decylene glycol's unique combination of properties makes it a multifunctional ingredient in formulation development.

Antimicrobial Activity

Decylene glycol exhibits broad-spectrum antimicrobial activity and is often used as a preservative potentiator, allowing for a reduction in traditional preservatives.[3][9] The proposed mechanism of action for 1,2-diols involves the disruption of the microbial cell membrane, leading to the leakage of intracellular components and ultimately cell death.[4][5][10]



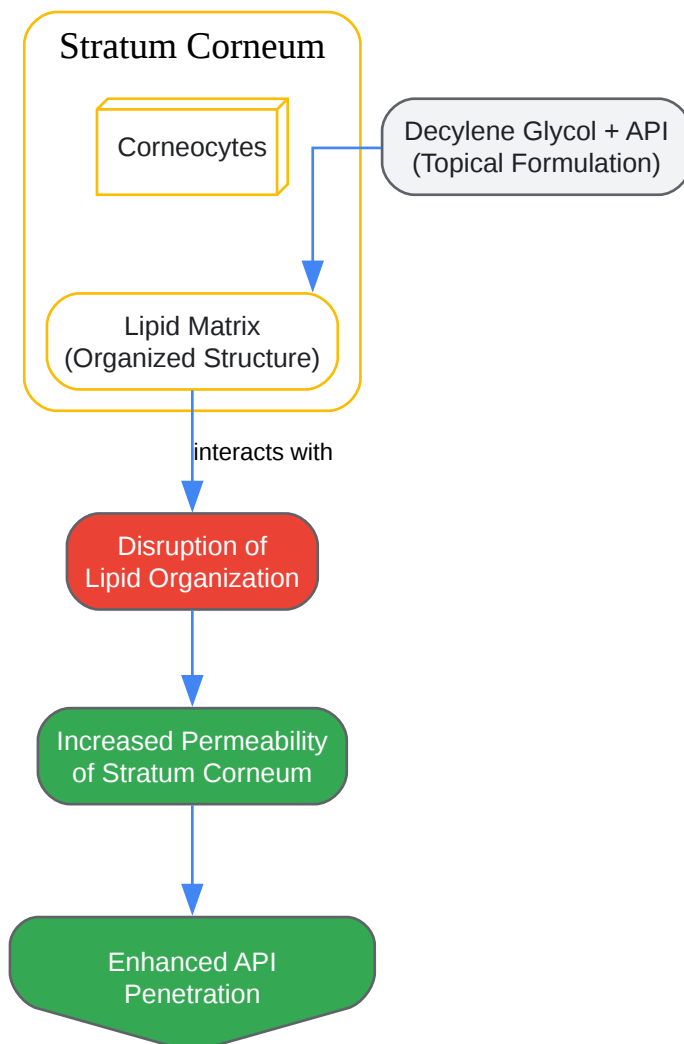
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Caption: Proposed antimicrobial mechanism of **decylene glycol**.

Skin Penetration Enhancement

Decylene glycol can act as a penetration enhancer, facilitating the delivery of active pharmaceutical ingredients (APIs) into the skin.[11][12] This is attributed to its ability to disrupt

the highly organized lipid structure of the stratum corneum, thereby increasing its permeability.
[13]



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Caption: Mechanism of skin penetration enhancement by **decylene glycol**.

Humectant and Skin Conditioning Agent

With two hydroxyl groups, **decylene glycol** acts as a humectant, attracting and retaining moisture in the skin.[1][14] It also functions as a skin-conditioning agent, contributing to a smooth and soft skin feel.[1]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of physicochemical properties. The following sections outline protocols for key experiments.

Determination of Viscosity

The viscosity of **decylene glycol** can be determined using a rotational viscometer.

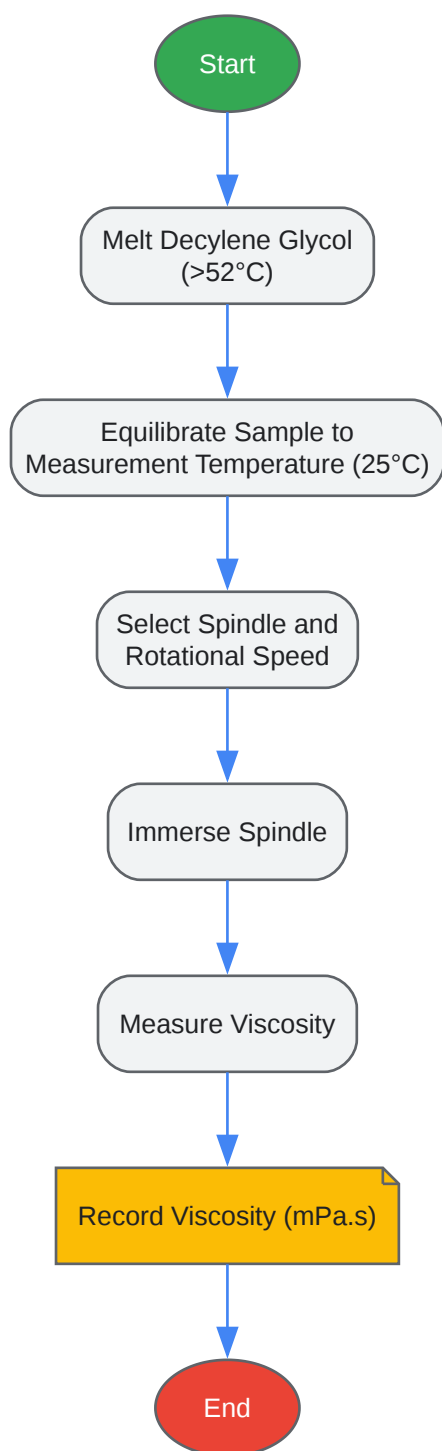
Objective: To measure the dynamic viscosity of **decylene glycol** at a specified temperature.

Apparatus:

- Rotational viscometer with appropriate spindle
- Temperature-controlled water bath or Peltier system
- Beaker or sample container

Procedure:

- Calibrate the rotational viscometer according to the manufacturer's instructions.
- Melt the **decylene glycol** sample by heating it to a temperature above its melting point (e.g., 60°C).
- Place a sufficient volume of the molten sample into the sample container.
- Equilibrate the sample to the desired measurement temperature (e.g., 25°C) using the temperature control system.
- Select an appropriate spindle and rotational speed to ensure the torque reading is within the optimal range of the instrument.
- Immerse the spindle into the sample to the marked level.
- Start the rotation and allow the reading to stabilize.
- Record the viscosity in millipascal-seconds (mPa.s).
- Perform the measurement in triplicate and report the average value.



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Caption: Experimental workflow for viscosity measurement.

Determination of Surface Tension

The surface tension of **decylene glycol** can be measured using the Du Noüy ring method or the pendant drop method.

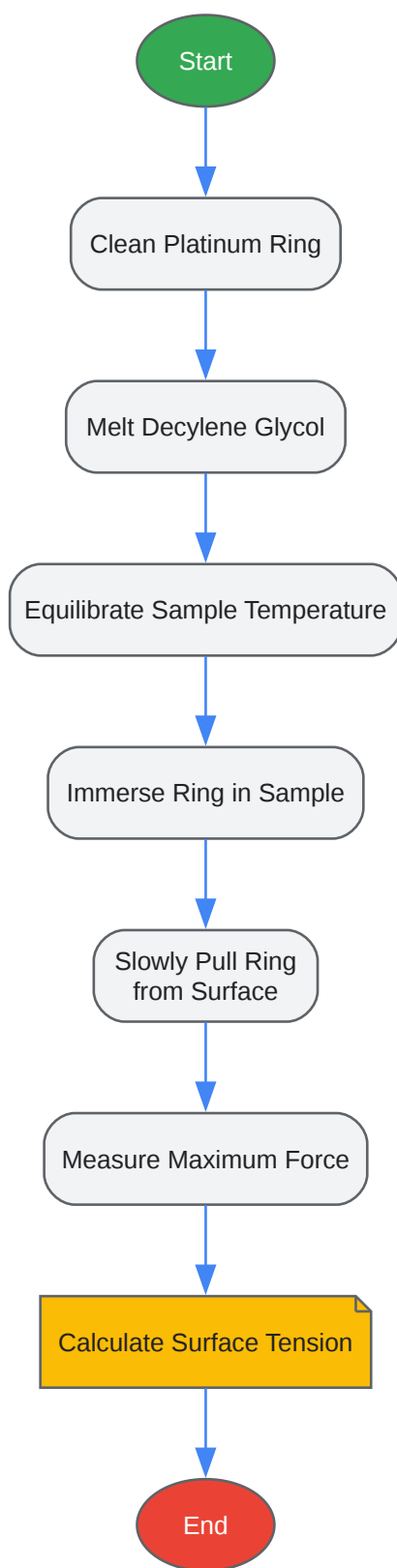
Objective: To measure the surface tension of molten **decylene glycol**.

Apparatus:

- Tensiometer (Du Noüy ring or pendant drop apparatus)
- Temperature-controlled sample stage
- Platinum-iridium ring (for Du Noüy method) or syringe with a needle (for pendant drop method)

Procedure (Du Noüy Ring Method):

- Clean the platinum-iridium ring thoroughly, typically by flaming it to red heat.
- Calibrate the tensiometer.
- Melt the **decylene glycol** sample and place it in a clean vessel on the temperature-controlled stage.
- Allow the sample to reach the desired temperature.
- Immerse the ring into the molten **decylene glycol**.
- Slowly raise the ring through the surface of the liquid.
- Record the maximum force required to pull the ring from the liquid surface just before detachment.
- The surface tension is calculated from this force.



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- To cite this document: BenchChem. [Decylene Glycol: A Comprehensive Technical Guide for Formulation Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431020#physicochemical-properties-of-decylene-glycol-for-formulation-research]

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